

# POE (5) coco amine polymer synthesis modifier

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## Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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## POE Coco Amine: Chemical Identity

The search results indicate that "POE" in this context stands for **PolyOlefin Elastomer**. "POE (2) coco amine" is identified as a specific product from a chemical supplier [1]. The number in parentheses likely refers to the number of ethylene oxide units in the molecule.

### General Properties of Polyolefin Elastomers (POEs) [2]:

- **Structure:** Copolymers of ethylene-butene or ethylene-octene.
- **Form:** Supplied in pellet form.
- **Key Characteristics:** Superior elasticity, toughness, low-temperature ductility, excellent thermal stability, and UV resistance.
- **Compatibility:** Excellent compatibility with most olefinic materials.
- **Applications:** Widely used as an impact modifier for plastics (especially in polypropylene), in automotive parts, wire and cable, and adhesives.

## Potential Modification and Synthesis Context

While direct synthesis protocols for POE coco amine are unavailable in the search results, the following table summarizes related chemical concepts that provide context for its potential role.

Concept	Description	Relevance to POE Coco Amine
<b>Epoxy-Amine Adduct</b> [3]	An adduct formed by reacting a polyamine with monoepoxide and polyepoxy resins; used in paint binders.	Suggests potential use of amine-based modifiers in polymer resin systems.
<b>Polyamide Synthesis</b> [4]	Polycondensation reactions using diamines and dicarboxylic acids.	Illustrates the use of amine monomers in polymer synthesis.
<b>Direct Polycondensation</b> [4]	A method for synthesizing polyamides using condensing systems like triphenyl phosphite/pyridine.	Highlights possible reaction methodologies, though not specific to POE coco amine.

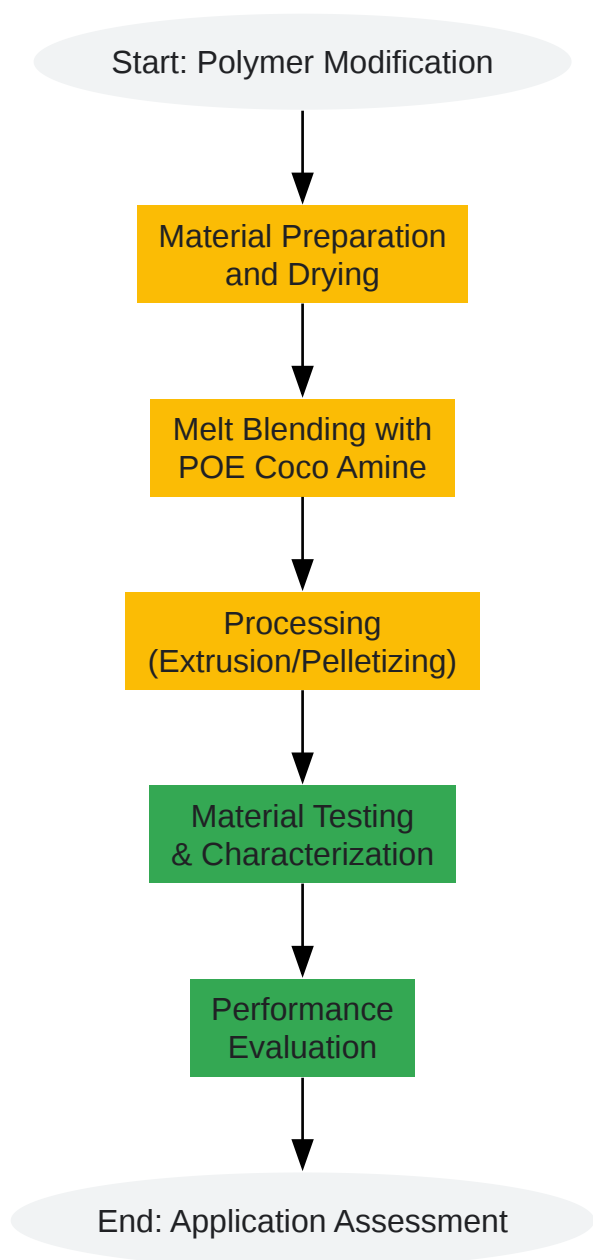
## Information Limitations and Research Alternatives

The search results lack detailed synthesis protocols, quantitative data on reaction conditions, or specific properties for **POE (5) coco amine**. Here are suggestions for obtaining more detailed information:

- **Consult Manufacturer Data Sheets:** Source technical data sheets and safety data sheets (SDS) from chemical suppliers like **ChemService Inc.** [1].
- **Use Specialized Databases:** Search scientific databases (Scifinder, Reaxys, patents) for "polyoxyethylene coco amine" or "ethoxylated coconut amine".
- **Refine Your Search:** The term "POE" can also mean "polyoxyethylene" in surfactant chemistry, which may be more relevant for an ethoxylated amine. Searching with these alternative terms may yield more pertinent results.

## Proposed Experimental Workflow

Based on the general context of polymer modification, the following diagram outlines a high-level workflow for incorporating a modifier like POE coco amine. Specific steps would need to be defined through further research.



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## References

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